

An In-depth Technical Guide to the Characterization of 4-Hydroxy-Pyrovalerone Derivatives

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Compound of Interest

Compound Name: 4-HO-DPHP

Cat. No.: B15547288

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Disclaimer: The requested compound, "4-hydroxy-desphenyl-propyl-pyrovalerone," does not correspond to a recognized chemical structure in the scientific literature. The term "desphenyl" implies the absence of a phenyl group, a core component of the pyrovalerone scaffold. It is presumed that the intended subject of this guide is a hydroxylated derivative of a pyrovalerone analog. This document will focus on the characterization of 4-hydroxy-pyrovalerone and its closely related analogs, which are significant metabolites of pyrovalerone-type synthetic cathinones.

This guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the chemical, analytical, and pharmacological properties of 4-hydroxy-pyrovalerone derivatives.

Chemical and Physical Properties

Hydroxylation of the phenyl ring is a common metabolic pathway for pyrovalerone and its analogs. The introduction of a hydroxyl group, typically at the para (4-position), significantly alters the physicochemical properties of the parent compound, increasing its polarity and facilitating further conjugation and excretion.

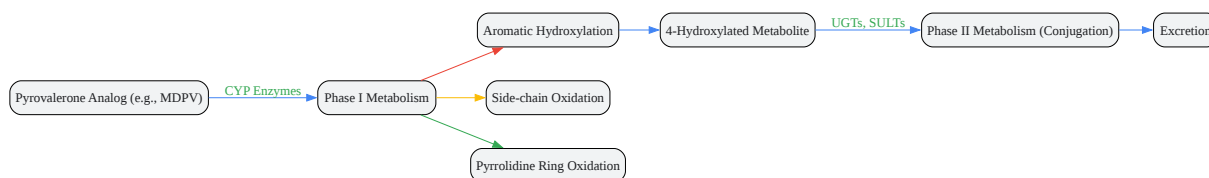
Table 1: Chemical and Physical Properties of Pyrovalerone and a Representative Hydroxylated Metabolite

Property	Pyrovalerone	4-Hydroxy-3-Methoxy-Pyrovalerone (Metabolite of MDPV)
IUPAC Name	1-(4-methylphenyl)-2-(pyrrolidin-1-yl)pentan-1-one	1-(4-hydroxy-3-methoxyphenyl)-2-(pyrrolidin-1-yl)pentan-1-one
Molecular Formula	C ₁₆ H ₂₃ NO	C ₁₆ H ₂₃ NO ₃
Molecular Weight	245.36 g/mol [1]	293.36 g/mol
Appearance	Crystalline solid	Presumed solid
Solubility	Soluble in organic solvents	Increased water solubility compared to parent drug

Synthesis and Metabolism

Metabolic Pathways

Pyrovalerone and its analogs undergo extensive phase I metabolism in vivo. Key metabolic reactions include hydroxylation of the aromatic ring and the alkyl side chain, as well as oxidation of the pyrrolidine ring. For instance, α -pyrrolidinopropiophenone (PPP) is metabolized to 4'-hydroxy-PPP, among other products.[2][3][4] Similarly, 3,4-methylenedioxypyrovalerone (MDPV) is metabolized to 3,4-dihydroxypyrovalerone (3,4-catechol-PV) and subsequently to 4-hydroxy-3-methoxy-pyrovalerone (4-OH-3-MeO-PV).[1][5]



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Fig. 1: Generalized metabolic pathway of pyrovalerone analogs.

Synthetic Approaches

The synthesis of hydroxylated pyrovalerone derivatives is crucial for their use as analytical standards and for pharmacological studies. A general synthetic route involves the protection of the hydroxyl group on a substituted benzoyl chloride, followed by a series of reactions to introduce the α -pyrrolidinyl pentanone side chain, and concluding with deprotection. For example, the synthesis of 4-OH-3-MeO-PV has been achieved from a protected vanillic acid derivative.^[1]

Analytical Characterization

The identification and quantification of hydroxylated pyrovalerone metabolites in biological matrices are typically performed using chromatographic techniques coupled with mass spectrometry.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a widely used method for the detection of pyrovalerone and its metabolites. Derivatization, such as trimethylsilylation, is often necessary to improve the volatility and chromatographic behavior of the hydroxylated compounds.^[6] The electron ionization (EI) mass spectra of these derivatives show characteristic fragmentation patterns that aid in their identification.

Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS, particularly with high-resolution mass spectrometry (HRMS), is a powerful tool for the analysis of these metabolites without the need for derivatization.^[1] Electrospray ionization (ESI) is commonly used, and product ion scans (MS/MS) provide structural information for confirmation.

Table 2: Mass Spectrometric Data for a Hydroxylated Pyrovalerone Metabolite

Compound	Ionization Mode	Precursor Ion (m/z)	Key Fragment Ions (m/z)
Trimethylsilylated Hydroxy-Pyrovalerone	EI	333 (M+)	318 (M+-15), 126, 73 ^[6]
4-OH-3-MeO-PV	HESI	294.1705 [M+H] ⁺	167.0703, 126.1277, 98.1015 (values from a similar compound)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for the definitive structural elucidation of synthesized reference standards. ¹H and ¹³C NMR spectra provide detailed information about the chemical environment of each atom in the molecule. The presence and position of the hydroxyl group on the phenyl ring can be confirmed by the chemical shifts and splitting patterns of the aromatic protons.^[6]

Pharmacological Profile

The pharmacological activity of hydroxylated metabolites can differ significantly from the parent compounds. Generally, these metabolites are less active, but some can retain considerable biological effects.

Receptor Binding and Transporter Inhibition

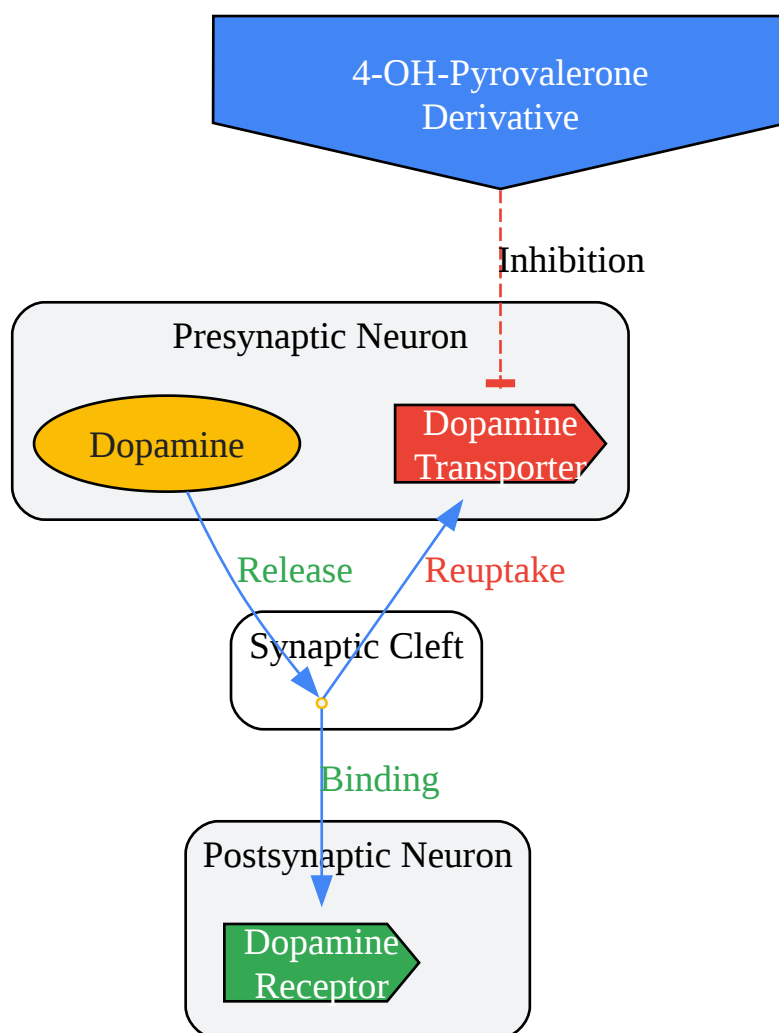
Pyrovalerone and its analogs are primarily norepinephrine-dopamine reuptake inhibitors (NDRIs).^[7] Hydroxylated metabolites have also been evaluated for their activity at monoamine transporters. For example, 3,4-catechol-PV, a metabolite of MDPV, is a potent inhibitor of the

dopamine transporter (DAT) and norepinephrine transporter (NET).[5] In contrast, the O-methylated metabolite, 4-OH-3-MeO-PV, is significantly less potent.[5]

Table 3: Monoamine Transporter Inhibition Data for MDPV and its Metabolites

Compound	DAT IC ₅₀ (nM)	NET IC ₅₀ (nM)	SERT IC ₅₀ (nM)
MDPV	4.1	26	3349[5]
3,4-catechol-PV	11	11	>10000[5]
4-OH-3-MeO-PV	1789	475	>10000[5]

Data from rat brain synaptosomes.



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Fig. 2: Mechanism of action at the dopamine transporter.

Experimental Protocols

Synthesis of Hydroxylated Pyrovalerone (General Procedure)

A detailed synthetic procedure for a hydroxylated pyrovalerone is described by Michaelis et al. (1970) and can be adapted for other derivatives.[6] The general steps involve:

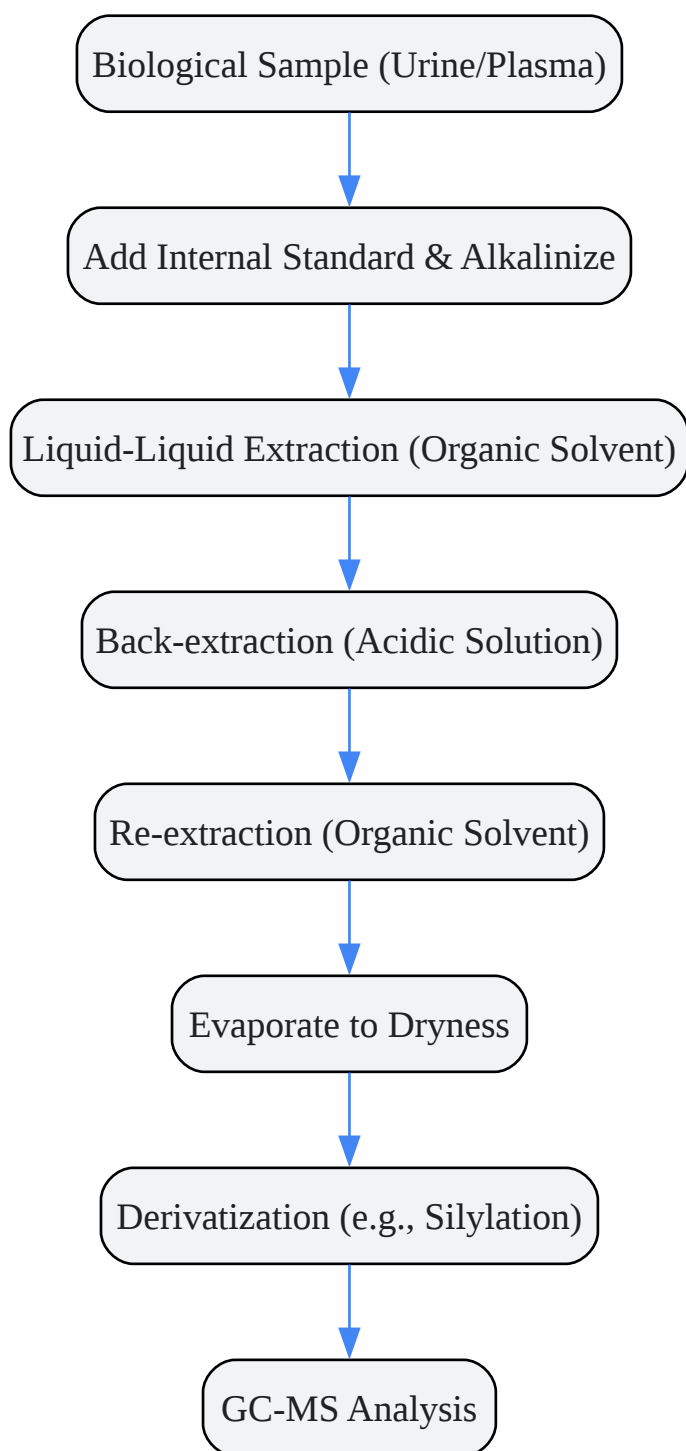
- Protection: Protection of the hydroxyl group on the starting substituted benzoic acid.
- Acylation: Conversion to the corresponding benzoyl chloride.
- Friedel-Crafts acylation: Reaction with an appropriate alkene to form the chloroketone.
- Amination: Substitution of the chlorine with pyrrolidine.
- Deprotection: Removal of the protecting group to yield the final hydroxylated product.

Sample Preparation for GC-MS Analysis of Biological Samples

The following is a general protocol for the extraction of pyrovalerone and its hydroxylated metabolite from plasma or urine.[6]

- Sample Collection: Collect plasma or urine samples.
- Internal Standard: Add an appropriate internal standard (e.g., pentazocine).
- Liquid-Liquid Extraction:
 - Alkalinize the sample with NaOH.
 - Extract with a non-polar organic solvent mixture (e.g., pentane-isopropanol).
 - Back-extract into an acidic aqueous solution (e.g., HCl).

- Re-alkalinize the aqueous layer and re-extract with a non-polar solvent (e.g., diethyl ether).
- Evaporation: Evaporate the organic solvent to dryness.
- Derivatization: Reconstitute the residue in a derivatizing agent (e.g., MSTFA) and heat to form the trimethylsilyl derivative.
- Analysis: Inject the derivatized sample into the GC-MS system.



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Fig. 3: Workflow for sample preparation for GC-MS analysis.

This guide provides a foundational understanding of the characterization of 4-hydroxy-pyrovalerone derivatives. Further research is necessary to fully elucidate the pharmacological

and toxicological profiles of these specific metabolites.

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